

# Essential Safety and Operational Guidance for 1-Bromotridecane

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## Compound of Interest

Compound Name: 1-Bromotridecane

Cat. No.: B143060

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **1-Bromotridecane** (CAS No. 765-09-3), including comprehensive operational and disposal plans.

## Chemical Identifier and Properties:

Property	Value
Molecular Formula	C13H27Br
Molecular Weight	263.26 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid/oil <a href="#">[3]</a>
Melting Point	4-7 °C (lit.) <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	148-150 °C/10 mmHg (lit.) <a href="#">[2]</a> <a href="#">[4]</a>
Density	1.03 g/mL at 25 °C (lit.) <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	>110 °C (>230 °F) - closed cup <a href="#">[4]</a>
Vapor Density	9.2 (vs air) <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Bromotridecane** is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it is harmful if swallowed, causes skin irritation, serious eye damage, and may cause respiratory irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Required Personal Protective Equipment (PPE):

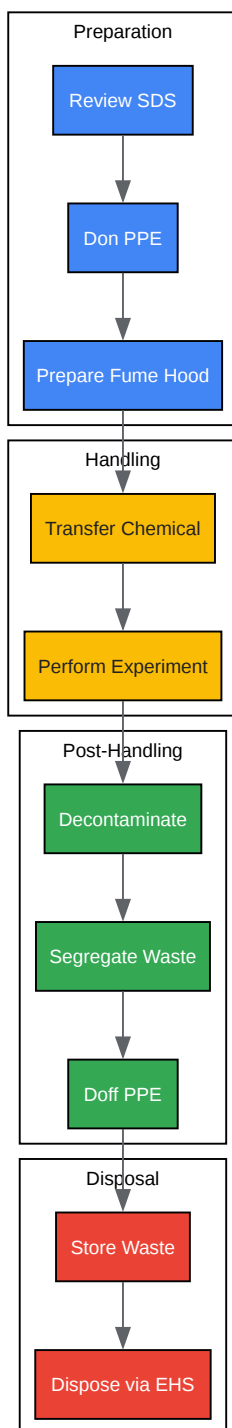
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. <a href="#">[4]</a> <a href="#">[6]</a>	Protects against splashes and vapors that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact, which can cause irritation. <a href="#">[8]</a>
Skin and Body	Flame-resistant lab coat, fully buttoned, and closed-toe shoes.	Protects against accidental splashes and potential fire hazards. <a href="#">[8]</a>
Respiratory	Use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) if working outside a fume hood or in case of insufficient ventilation. <a href="#">[3]</a> <a href="#">[4]</a>	Protects against inhalation of harmful vapors that may cause respiratory irritation.

## Operational Plan for Safe Handling

A systematic approach is crucial when working with **1-Bromotridecane** to minimize exposure and ensure safety.

Experimental Workflow:

## Workflow for Handling 1-Bromotridecane



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Caption: Step-by-step workflow for the safe handling of **1-Bromotridecane**.

### Detailed Methodologies:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **1-Bromotridecane** before starting any work.
  - Put on all required personal protective equipment (PPE).
  - Ensure a certified chemical fume hood is functioning correctly. All handling of **1-Bromotridecane** should be performed within the fume hood to minimize inhalation exposure.
  - Have an emergency eyewash station and safety shower readily accessible.[\[8\]](#)
- Handling:
  - When transferring the chemical, do so carefully to avoid splashing. Use a polyethylene or polypropylene container for storage.[\[6\]](#)
  - Keep the container tightly closed when not in use.[\[6\]](#)
  - Avoid contact with incompatible materials such as strong bases and strong oxidizing agents.[\[2\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Post-Handling and Decontamination:
  - After the experiment, decontaminate all surfaces and equipment that may have come into contact with **1-Bromotridecane**.
  - Wash hands thoroughly with soap and water after handling.[\[6\]](#)
  - Work clothes should be laundered separately.[\[6\]](#)

## Emergency Procedures

#### First Aid Measures:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[3][7]
- If on Skin: Remove contaminated clothing and wash the skin with plenty of soap and water. If skin irritation occurs, seek medical attention.[3]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical assistance.[3]

#### Spill Response:

- Evacuate the immediate area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material like sand, earth, or vermiculite.[6]
- Collect the absorbed material into a suitable, sealed, and labeled container for hazardous waste disposal.[6]
- Do not allow the material to enter drains or waterways.[6]

## Disposal Plan

All waste containing **1-Bromotridecane** is considered hazardous waste.

- Waste Segregation: Collect all liquid and solid waste contaminated with **1-Bromotridecane** in a dedicated, properly labeled, and sealed hazardous waste container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not mix with other waste streams unless explicitly permitted by your EHS office.

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